

Application Notes and Protocols for (Rac)-XL177A in High-Throughput Screening

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Compound of Interest

Compound Name: (Rac)-XL177A

Cat. No.: B8146274

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Introduction

(Rac)-XL177A is a highly potent, selective, and irreversible inhibitor of Ubiquitin-Specific Protease 7 (USP7).^[1] It covalently modifies the catalytic cysteine (Cys223) residue within the active site of USP7, leading to its inactivation.^{[2][3]} USP7 is a deubiquitinating enzyme (DUB) that plays a critical role in regulating the stability of numerous proteins involved in key cellular processes, including the p53-MDM2 tumor suppressor pathway.^{[1][2]} By inhibiting USP7, **(Rac)-XL177A** leads to the destabilization of MDM2, resulting in the accumulation and activation of the p53 tumor suppressor protein, which can induce apoptosis or cell cycle arrest in cancer cells.^{[3][4][5]} The sensitivity to **(Rac)-XL177A** has been strongly correlated with the wild-type status of the TP53 gene, making it a promising therapeutic agent for cancers with intact p53 signaling.^{[4][5]}

These application notes provide detailed protocols for utilizing **(Rac)-XL177A** in high-throughput screening (HTS) campaigns to identify and characterize novel USP7 inhibitors and to probe cellular pathways regulated by USP7.

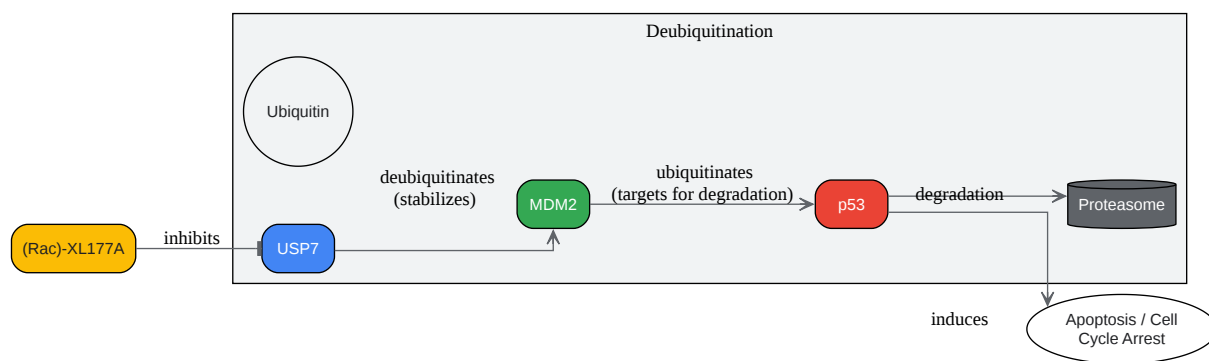
Data Presentation

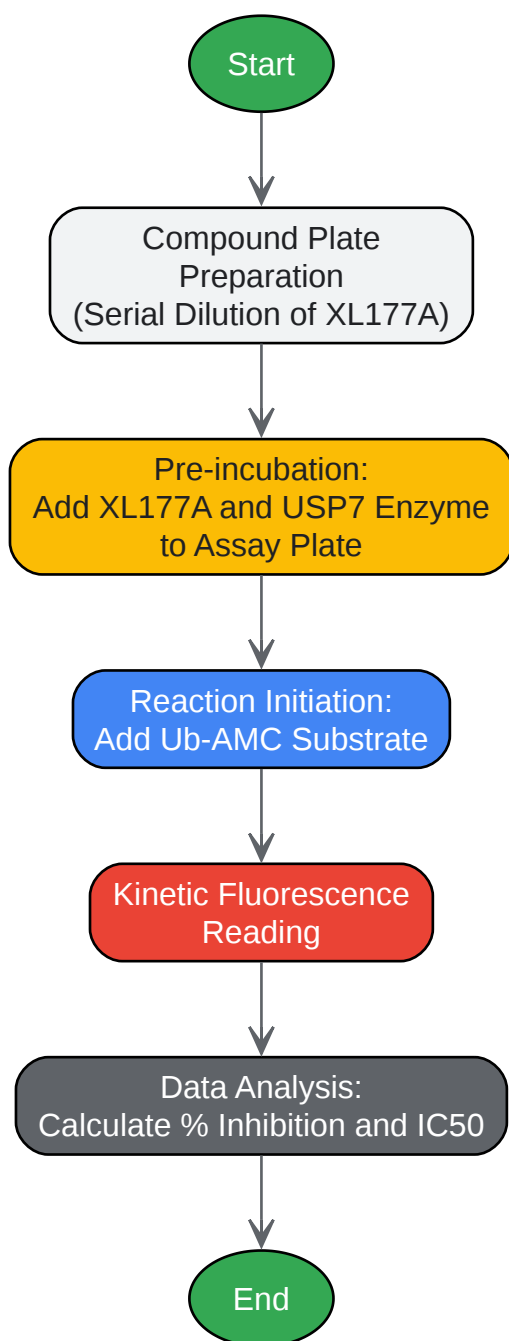
The following table summarizes the quantitative data for **(Rac)-XL177A**'s inhibitory activity from various studies.

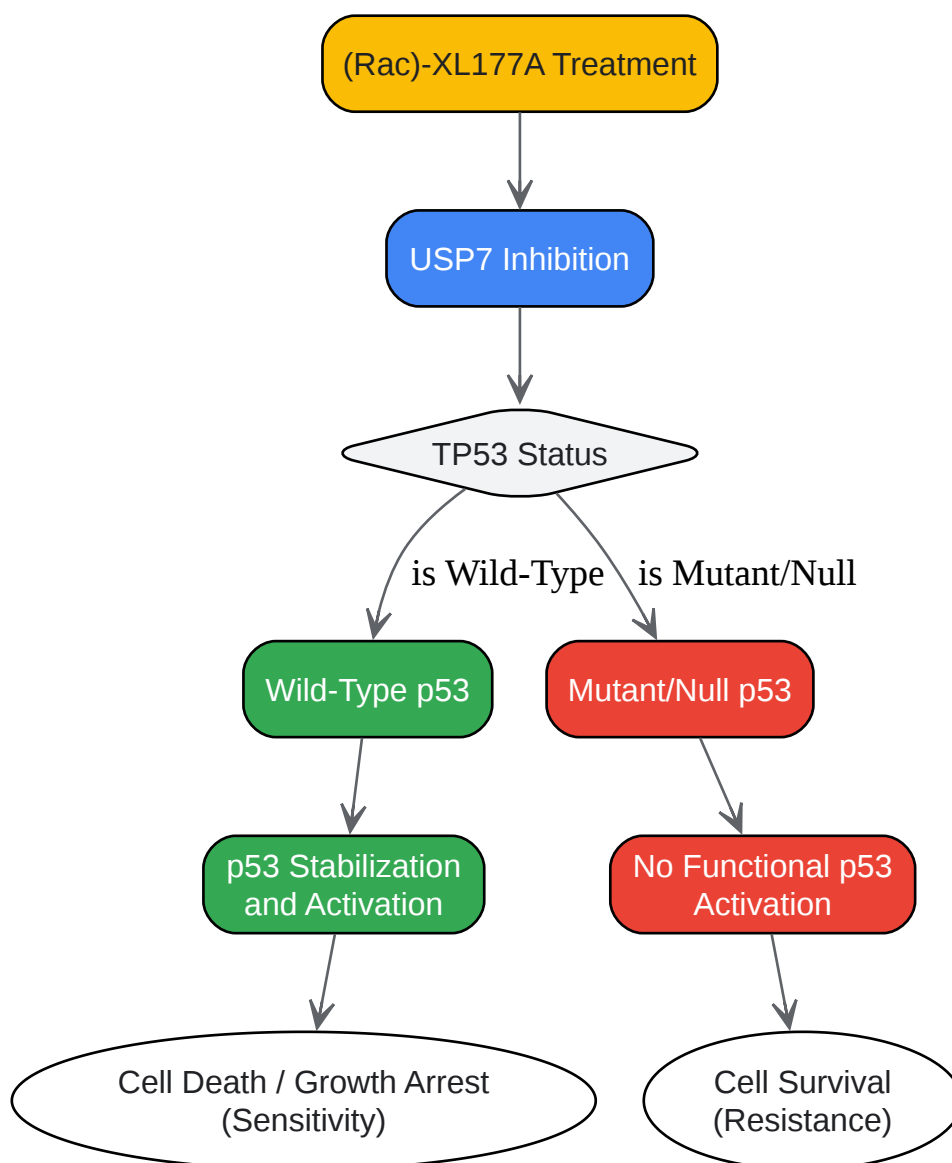
Compound	Assay Type	Target	Cell Line	IC50/EC50	Reference
(Rac)-XL177A	Biochemical (Ub-AMC)	Full-length USP7	-	IC50: 0.34 nM	[3] [6]
(Rac)-XL177A	Cellular (Competitive ABPP)	USP7	MCF7	IC50: 85 nM (30 min pre- incubation)	[3]
(Rac)-XL177A	Cellular (Competitive ABPP)	USP7	MCF7	IC50: 8 nM (4 hr pre- incubation)	[3]
(Rac)-XL177A	Cellular (Live Cell Competitive ABPP)	USP7	MCF7	IC50: 39 nM (6 hr treatment)	[3]

Signaling Pathway

The diagram below illustrates the primary signaling pathway affected by **(Rac)-XL177A**. Inhibition of USP7 by **(Rac)-XL177A** disrupts the degradation of MDM2, leading to the stabilization and activation of p53.







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